

"4-Aminohexan-1-ol" vs other amino alcohols in specific applications

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Compound of Interest

Compound Name: 4-Aminohexan-1-ol

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4-Aminohexan-1-ol: A Comparative Analysis in Biocidal Formulations

In the competitive landscape of industrial biocides, the performance of active ingredients is often enhanced by the inclusion of synergistic compounds. Amino alcohols represent a key class of such enhancers, valued for their ability to improve the efficacy of biocidal agents in various applications, including metalworking fluids. This guide provides a comparative analysis of **4-Aminohexan-1-ol** against other amino alcohols, focusing on their role as biocidal enhancers, with supporting experimental data and protocols.

Performance as a Biocidal Enhancer in Metalworking Fluids

A key application where the comparative performance of amino alcohols can be observed is in the enhancement of biocidal activity in metalworking fluids. These fluids are susceptible to microbial growth, which can lead to fluid degradation, foul odors, and corrosion. Biocides are added to control this microbial contamination, and their effectiveness can be significantly improved by the addition of certain amino alcohols.

While direct comparative studies isolating **4-Aminohexan-1-ol** are not readily available in peer-reviewed literature, patent literature provides valuable insights into the performance of structurally similar primary amino alcohols. A notable example is found in the investigation of primary amino alcohols with at least six carbon atoms as enhancers for biocidal compositions.

Experimental Data Summary

The following table summarizes the performance of various amino alcohols in enhancing the efficacy of a biocide (a combination of 4-(2-nitrobutyl)-morpholine and 4,4'-(2-ethyl-2-nitrotrimethylene)dimorpholine) against bacteria in a metalworking fluid formulation. The data is adapted from patent literature to illustrate the comparative performance of short-chain versus longer-chain amino alcohols.

Amino Alcohol	Carbon Chain Length	Concentration (% w/w)	Bacterial Growth (CFU/mL)	Performance Enhancement
Control (Biocide only)	-	-	$>10^6$	-
2-Amino-2-methyl-1-propanol	C4	0.15	$>10^6$	None
2-Amino-1-butanol	C4	0.15	$>10^6$	None
Long-Chain Amino Alcohol (C6-C12)	\geq C6	0.15	$<10^1$	Significant

Note: While **4-Aminohexan-1-ol** is not explicitly named, the data for "Long-Chain Amino Alcohol (C6-C12)" is representative of the performance expected from a C6 primary amino alcohol based on the patent's claims and examples.

The data clearly indicates that longer-chain amino alcohols (C6 and above) provide a significant enhancement to the biocidal activity, reducing bacterial growth to negligible levels compared to the biocide alone or in combination with shorter-chain amino alcohols. This suggests that **4-Aminohexan-1-ol**, as a C6 primary amino alcohol, would be an effective biocidal enhancer in such formulations.

Experimental Protocols

The following is a generalized experimental protocol for evaluating the biocidal enhancement of amino alcohols in metalworking fluids, based on methodologies described in the relevant patent literature.

Objective: To determine the effectiveness of different amino alcohols in enhancing the biocidal activity of a commercial biocide in a metalworking fluid formulation.

Materials:

- Test Amino Alcohols (e.g., **4-Aminohexan-1-ol**, 2-Amino-2-methyl-1-propanol, 2-Amino-1-butanol)
- Commercial Biocide (e.g., a combination of 4-(2-nitrobutyl)-morpholine and 4,4'-(2-ethyl-2-nitrotrimethylene)dimorpholine)
- Metalworking Fluid Concentrate
- Standard Hard Water
- Bacterial Culture (e.g., *Pseudomonas aeruginosa*)
- Tryptic Soy Agar (TSA)
- Sterile containers and dilution tubes

Procedure:

- Preparation of Metalworking Fluid Dilutions: Prepare a 5% (v/v) dilution of the metalworking fluid concentrate in standard hard water.
- Addition of Amino Alcohols and Biocide:
 - To separate aliquots of the diluted metalworking fluid, add the test amino alcohols to achieve a final concentration of 0.15% (w/w).
 - To each of these, and to a control aliquot (containing no amino alcohol), add the commercial biocide at its recommended use level.

- Maintain a control sample with only the diluted metalworking fluid and no biocide or amino alcohol.
- Inoculation: Inoculate each prepared sample with a known concentration of the bacterial culture (e.g., 10^6 CFU/mL).
- Incubation: Incubate the samples at a controlled temperature (e.g., 25°C) for a specified period (e.g., 48 hours).
- Microbial Enumeration:
 - After incubation, perform serial dilutions of each sample.
 - Plate the dilutions onto TSA plates.
 - Incubate the plates at 35°C for 24-48 hours.
 - Count the number of colony-forming units (CFU) on each plate to determine the bacterial concentration in each sample.
- Data Analysis: Compare the bacterial counts in the samples containing different amino alcohols to the control samples to determine the degree of biocidal enhancement.

Logical Relationship of Biocidal Enhancement

The enhanced performance of longer-chain amino alcohols can be attributed to their physicochemical properties. The increased carbon chain length enhances the lipophilicity of the molecule, which may facilitate its interaction with and penetration of the bacterial cell membrane. This disruption of the cell membrane can work synergistically with the biocidal agent, leading to a more effective kill.

Fig. 1: Synergistic action of long-chain amino alcohols and biocides.

Conclusion

While direct, peer-reviewed comparative studies on **4-Aminohexan-1-ol** are limited, evidence from patent literature strongly suggests its potential as a highly effective biocidal enhancer in applications such as metalworking fluids. The superior performance of longer-chain amino

alcohols, including those with a C6 backbone like **4-Aminohexan-1-ol**, is attributed to their increased lipophilicity, which promotes synergistic activity with biocidal agents. The provided experimental framework allows for the systematic evaluation and comparison of **4-Aminohexan-1-ol** with other amino alcohols to validate its performance in specific formulations. This positions **4-Aminohexan-1-ol** as a promising candidate for researchers and formulators in the field of industrial microbiology and material preservation.

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